

The Role of Artemorin as an Allergen: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Artemorin*

Cat. No.: *B1623860*

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Abstract

Artemorin, a germacranolide sesquiterpene lactone found in various plants of the Asteraceae family, has been identified as a contact allergen. This technical guide provides a comprehensive overview of the role of **Artemorin** in eliciting allergic contact dermatitis (ACD). It consolidates available quantitative data on the allergenicity of sesquiterpene lactones, details relevant experimental protocols for assessing sensitization, and elucidates the key signaling pathways involved in the allergic response to haptens like **Artemorin**. This document is intended to serve as a resource for researchers and professionals in the fields of dermatology, immunology, and drug development.

Introduction

Artemorin is a naturally occurring sesquiterpene lactone with the molecular formula $C_{15}H_{20}O_3$.^[1] It is found in various plant species, including those from the *Artemisia* genus.^[1] Like many other sesquiterpene lactones, **Artemorin** is recognized as a hapten—a small molecule that can elicit an immune response only when bound to a larger carrier protein. This property underlies its role as a contact allergen, capable of causing allergic contact dermatitis (ACD) in sensitized individuals.^[1] ACD is a delayed-type hypersensitivity reaction mediated by T-cells.^[2] Understanding the mechanisms of **Artemorin**-induced allergy is crucial for risk assessment, clinical diagnosis, and the development of safer products.

Physicochemical Properties of Artemorin

A summary of the key physicochemical properties of **Artemorin** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C15H20O3	[1]
Molecular Weight	248.32 g/mol	[1]
IUPAC Name	(3aS,7R,10E,11aR)-7-hydroxy-10-methyl-3,6-bis(methylene)-3a,4,5,6,7,8,9,11a-octahydrocyclodeca[b]furan-2(3H)-one	[1]
CAS Number	64845-92-7	[1]

Quantitative Allergenicity Data

Direct quantitative data on the sensitization rate and elicitation concentrations specifically for **Artemorin** are limited in the published literature. However, data from studies on a standardized "sesquiterpene lactone mix" (SL mix), which is used for diagnostic patch testing for Compositae allergy, provide a valuable surrogate for estimating its allergenic potential. The standard SL mix typically contains alantolactone, dehydrocostus lactone, and costunolide.

Allergen/Mix	Test Concentration (% in Petrolatum)	Population	Number of Patients Tested	Sensitization Rate (%)	Reference
Sesquiterpene Lactone Mix	0.1%	European clinics	10,695	1.0%	
Sesquiterpene Lactone Mix	0.1%	European clinics	4,011	~1.5%	[3]

Mechanism of Allergic Contact Dermatitis to Artemorin

The allergic response to **Artemorin** follows the general mechanism of allergic contact dermatitis, which can be divided into two phases: sensitization and elicitation.

Sensitization Phase

The sensitization phase is the initial exposure to the allergen that primes the immune system.

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